

Essential Safety and Operational Guide for Handling p-HYDROXYNOREPHEDRINE

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-HYDROXYNOREPHEDRINE

Cat. No.: B107525

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **p-HYDROXYNOREPHEDRINE**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

p-HYDROXYNOREPHEDRINE is a sympathomimetic metabolite of amphetamine.^[1] While specific quantitative exposure limits for **p-HYDROXYNOREPHEDRINE** are not readily available, its relationship to amphetamine and its classification necessitate cautious handling. The following table summarizes the required Personal Protective Equipment (PPE).

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material. Double gloving is recommended when handling hazardous drugs.[2][3] Change gloves frequently, especially if contaminated.[3]
Eye Protection	Safety glasses with side shields or Goggles	Must meet appropriate government standards (e.g., NIOSH in the US or EN 166 in the EU). A face shield may be necessary for splash protection.[4]
Body Protection	Laboratory coat or disposable gown	A disposable gown made of low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs is recommended.[3][5]
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are insufficient or when handling powders outside of a containment system. An N-95 or higher respirator is recommended.[4]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and maintain the integrity of the compound.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6]

Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]
- Wash hands and skin thoroughly after handling.[6][7]
- Do not eat, drink, or smoke in areas where the compound is handled or stored.[6][7]
- Use powder-free gloves to prevent contamination.[4]

Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[6]
- Store in a locked-up location.[6][7]

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth.[6][7]
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[6]
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]
In Case of Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.[6]

Disposal Plan

Proper disposal of **p-HYDROXYNOREPHEDRINE** and contaminated materials is essential to prevent environmental contamination and potential harm.

General Guidance:

- Dispose of contents and container to an approved waste disposal plant.[6]
- Do not let the product enter drains.
- Handle uncleaned containers as you would the product itself.

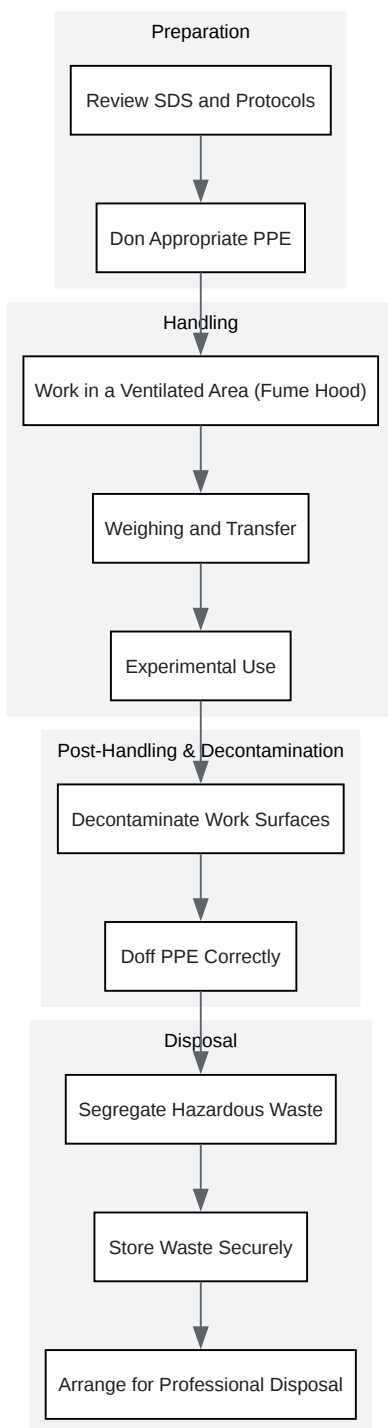
Step-by-Step Disposal Procedure:

- Segregate Waste: Collect all waste materials contaminated with **p-HYDROXYNOREPHEDRINE**, including unused product, empty containers, and contaminated PPE, in a designated, clearly labeled hazardous waste container.
- Container Management: Ensure the waste container is kept closed and stored in a secure, designated area away from incompatible materials.
- Engage a Licensed Waste Disposal Service: Arrange for the collection and disposal of the hazardous waste by a licensed and qualified chemical waste management company.[8]
- Documentation: Maintain records of all disposed of materials in accordance with local, state, and federal regulations.

Operational Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **p-HYDROXYNOREPHEDRINE**.

Workflow for Handling p-HYDROXYNOREPHEDRINE

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Caption: A flowchart outlining the safe handling and disposal process for **p-HYDROXYNOREPHEDRINE**.

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